

AMG8833 Technical Support Center: Ambient Temperature Fluctuation

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Compound of Interest		
Compound Name:	AMG8380	
Cat. No.:	B15587400	Get Quote

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address challenges related to ambient temperature fluctuations in AMG8833 thermal sensor data.

Frequently Asked Questions (FAQs)

Q1: How does the AMG8833 sensor account for its own operating temperature?

The Panasonic AMG8833 sensor has an integrated mixed-signal processing IC that performs internal corrections for temperature effects.[1] This means the sensor has a built-in mechanism to compensate for its own temperature variations to a certain degree. Additionally, the sensor is equipped with an on-chip thermistor that provides a reading of the sensor's internal temperature.[2][3] This thermistor reading can be accessed via the I2C interface.[3][4][5]

Q2: Does the internal thermistor reading directly represent the ambient temperature?

No, the internal thermistor measures the chip's temperature, which may not be identical to the ambient environmental temperature.[2] The sensor's own operation can generate a small amount of heat, and its temperature can be influenced by the PCB it is mounted on and other nearby components.

Q3: My pixel temperature readings seem to drift with changes in the room temperature. What can I do to improve accuracy?



While the AMG8833 has internal compensation, significant ambient temperature changes can still affect measurement accuracy. To mitigate this, a user-level calibration is recommended. This typically involves characterizing the sensor's response at different, stable ambient temperatures and applying a correction factor or offset in your software.

Q4: What is a simple calibration procedure I can perform?

A simple offset calibration can be performed to normalize the readings of all 64 pixels. This involves pointing the sensor at a uniform temperature source and adjusting the output of each pixel to match the known temperature of the source. This can help reduce pixel-to-pixel variation.[6] For correcting ambient temperature drift, a more detailed characterization across a range of temperatures is needed.

Troubleshooting Guides Issue: Inconsistent or Drifting Temperature Readings

If you observe that your AMG8833 pixel data is drifting with the ambient temperature, follow this guide to diagnose and correct the issue.

- 1. Verify Sensor Stability:
- Stable Mounting: Ensure the sensor is securely mounted and not subject to vibrations or sudden movements.
- Thermal Isolation: If possible, isolate the sensor from direct contact with components that generate significant heat. Consider the airflow around the sensor.
- 2. Characterize the Ambient Temperature Influence:
- Controlled Environment: Place the sensor in an environment where you can control and monitor the ambient temperature (e.g., a temperature-controlled chamber).
- Data Logging: Log the readings from the AMG8833's internal thermistor and all 64 thermal pixels, along with the actual ambient temperature measured by a calibrated reference thermometer.



- Stepwise Temperature Changes: Vary the ambient temperature in controlled steps (e.g., 5°C increments) and allow the sensor to stabilize at each step before recording data.
- 3. Apply a Correction Factor (Experimental Protocol):

Based on the data collected in the characterization step, you can derive a correction factor to apply in your software.

Experimental Protocol: Ambient Temperature Correction Calibration

Objective: To determine a correction factor to compensate for ambient temperature fluctuations in AMG8833 pixel data.

Materials:

- AMG8833 sensor breakout board
- Microcontroller (e.g., Arduino, Raspberry Pi)
- · Calibrated reference thermometer
- Temperature-controlled environment (e.g., environmental chamber or a well-insulated container)
- Data logging software

Methodology:

- Setup: Place the AMG8833 sensor and the reference thermometer in the temperature-controlled environment. Ensure they are in close proximity but not touching.
- Stabilization: Set the environment to the lowest temperature in your expected operating range. Allow both the AMG8833 and the reference thermometer to stabilize for at least 30 minutes.
- Data Acquisition:



- Record the temperature from the reference thermometer (T ambient).
- Record the temperature from the AMG8833's internal thermistor (T_thermistor).
- Record the temperature from each of the 64 pixels (P_1, P_2, ..., P_64). To simplify, you
 can average the pixel readings if they are viewing a uniform surface (P_avg).
- Incremental Temperature Increase: Increase the ambient temperature by a set increment (e.g., 2°C or 5°C).
- Repeat: Repeat steps 2 and 3 for each temperature increment until you have covered your full expected operating range.
- Data Analysis:
 - For each temperature step, calculate the error for each pixel (or the average error) against a known reference temperature if available, or analyze the drift of the pixel readings relative to the ambient temperature.
 - Plot the pixel temperature readings against the ambient temperature readings.
 - Based on the plot, determine the relationship between the ambient temperature and the sensor's readings. This may be a simple linear offset or a more complex relationship.
 - Derive a correction function (e.g., T_corrected = T_measured (T_ambient T_calibration)
 * slope).
- Implementation: Implement this correction function in your data acquisition software to apply
 it to real-time measurements.

Data Presentation

Table 1: AMG8833 Specifications



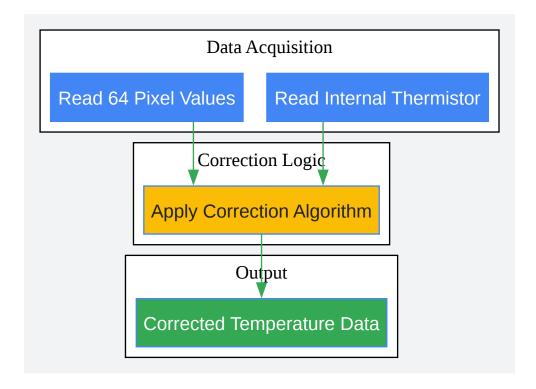
Specification	Value
Pixel Resolution	8x8 (64 pixels)
Temperature Range	0°C to 80°C
Accuracy	±2.5°C
Frame Rate	1 Hz to 10 Hz
Interface	I2C
Internal Thermistor Range	-20°C to 80°C
Internal Thermistor Resolution	0.0625°C

Table 2: Example Calibration Data

Reference Ambient Temp (°C)	AMG8833 Internal Thermistor (°C)	Average Pixel Temp (°C) - Uncorrected	Average Pixel Temp (°C) - Corrected
20.0	21.5	20.8	20.0
25.0	26.4	25.9	25.1
30.0	31.3	31.1	30.2

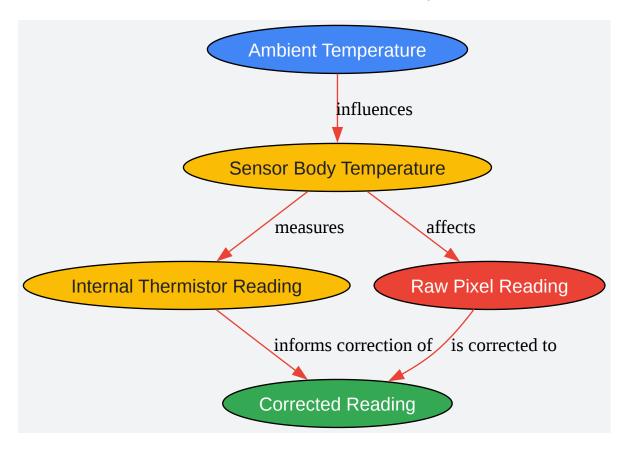
Visualizations





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Data correction workflow for ambient temperature.





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Relationship between temperature variables.

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